

3-Isopropylaniline: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: **3-Isopropylaniline**

Cat. No.: **B1630885**

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the safety, handling, and toxicological properties of **3-isopropylaniline** (CAS No. 5369-16-4). Aimed at professionals in research and drug development, this document synthesizes available data on the physicochemical properties, acute toxicity, and potential health hazards of this aromatic amine. Detailed protocols for safe handling, emergency procedures, and waste disposal are provided to minimize exposure risks in a laboratory setting. Furthermore, this guide elucidates the toxicological mechanism of aniline derivatives, with a focus on methemoglobinemia, and provides a framework for conducting acute toxicity studies.

Physicochemical and Toxicological Data

Quantitative data for **3-isopropylaniline** and its close structural isomers are summarized below to provide a comparative toxicological profile. It is important to note that while data for N-isopropylaniline and 4-isopropylaniline are provided for reference, the toxicological properties of isomers can vary.

Table 1: Physicochemical Properties of **3-Isopropylaniline**

Property	Value	Reference
CAS Number	5369-16-4	[1] [2]
Molecular Formula	C ₉ H ₁₃ N	[3]
Molecular Weight	135.21 g/mol	[3]
Appearance	Light yellow to yellow-brown oily liquid	[3]
Boiling Point	222.8 °C at 760 mmHg	
Density	0.96 g/cm ³	[3]
Flash Point	94.9 °C	
Solubility	Insoluble in water, soluble in benzene and toluene	[3]

Table 2: Acute Toxicity Data for Isopropylaniline Isomers

Chemical	Route of Exposure	Species	LD50/LC50	Reference
N-Isopropylaniline	Oral	Rat	560 mg/kg	
Dermal	Rabbit		3550 mg/kg	
Inhalation	Rat		218 ppm (4 hours)	
4-Isopropylaniline	Oral	Rat	985 mg/kg	
Dermal	Rat		1015 mg/kg	

Table 3: Occupational Exposure Limits for N-Isopropylaniline

Organization	Exposure Limit	Notes
ACGIH	TLV-TWA: 2 ppm	Skin notation
NIOSH	REL-TWA: 2 ppm (10 mg/m ³)	10-hour time-weighted average
OSHA	PEL-TWA: 2 ppm	Skin notation

Hazard Identification and Safety Precautions

3-Isopropylaniline is classified as a hazardous substance. The primary hazards include:

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.[4]
- Skin Corrosion/Irritation: Causes skin irritation.[4][5]
- Serious Eye Damage/Irritation: Causes serious eye irritation.[4][5]
- Respiratory Irritation: May cause respiratory irritation.[5]
- Methemoglobinemia: Like other aniline derivatives, **3-isopropylaniline** is a potent inducer of methemoglobinemia, a condition where the iron in hemoglobin is oxidized, impairing its ability to transport oxygen.[3][6] This can lead to cyanosis (bluish discoloration of the skin), headache, dizziness, and in severe cases, death.[6]

Personal Protective Equipment (PPE)

When handling **3-isopropylaniline**, the following PPE is mandatory:

- Eye and Face Protection: Chemical safety goggles and a face shield.
- Skin Protection: A lab coat, long-sleeved clothing, and chemically resistant gloves (e.g., nitrile).
- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[5] If the potential for inhalation exists, a NIOSH-approved respirator with an organic vapor cartridge is required.

Handling and Storage

- Handle in accordance with good industrial hygiene and safety practices.[\[5\]](#)
- Avoid contact with skin, eyes, and clothing.[\[3\]](#)
- Do not breathe vapors or mists.[\[5\]](#)
- Store in a cool, dry, well-ventilated place away from heat and ignition sources.[\[3\]](#)
- Keep containers tightly closed.[\[5\]](#)
- The substance is air-sensitive and should be stored under an inert gas like argon.[\[5\]](#)
- Incompatible with strong oxidizing agents and strong acids.[\[5\]](#)

Experimental Protocols

Protocol for Determination of Acute Oral Toxicity (LD50) - Adapted from OECD Guideline 425 (Up-and-Down Procedure)

This protocol provides a general framework for determining the acute oral LD50 of **3-isopropylaniline** in rodents.

Objective: To determine the median lethal dose (LD50) of **3-isopropylaniline** following a single oral administration.

Materials:

- **3-Isopropylaniline**
- Vehicle for administration (e.g., corn oil)
- Healthy, young adult laboratory rats (one sex, typically females)
- Oral gavage needles

- Syringes
- Animal cages and bedding
- Calibrated balance

Procedure:

- Animal Acclimatization: Acclimate animals to the laboratory conditions for at least 5 days prior to the study.
- Fasting: Fast the animals overnight before dosing, with free access to water.
- Dose Preparation: Prepare a series of dose concentrations of **3-isopropylaniline** in the chosen vehicle.
- Dose Administration: Administer a single oral dose to one animal using a gavage needle. The initial dose is selected based on available data or a sighting study.
- Observation: Observe the animal continuously for the first 30 minutes after dosing, then periodically for the first 24 hours, with special attention during the first 4 hours. Daily observations should continue for a total of 14 days.
- Subsequent Dosing:
 - If the animal survives, the next animal is dosed at a higher dose level.
 - If the animal dies, the next animal is dosed at a lower dose level.
- Endpoint: The study is complete when a sufficient number of dose reversals have occurred to allow for the calculation of the LD50 using statistical methods (e.g., maximum likelihood).
- Necropsy: Perform a gross necropsy on all animals at the end of the study.

Data to be Collected:

- Animal body weights

- Clinical signs of toxicity (e.g., changes in skin, fur, eyes, respiratory and circulatory systems, autonomic and central nervous systems, somatomotor activity, and behavior patterns)
- Time of onset, duration, and severity of toxic effects
- Time of death
- Gross necropsy findings

Protocol for Skin Irritation Assessment - Based on the Draize Test

This protocol outlines a method for assessing the potential of **3-isopropylaniline** to cause skin irritation.

Objective: To evaluate the primary skin irritation potential of **3-isopropylaniline**.

Materials:

- **3-Isopropylaniline**
- Albino rabbits
- Gauze patches
- Occlusive dressing
- Clippers for fur removal
- Scoring system for skin reactions (erythema and edema)

Procedure:

- Animal Preparation: Approximately 24 hours before the test, closely clip the fur from a sufficient area of the animal's back.
- Test Substance Application: Apply 0.5 mL of **3-isopropylaniline** to a small area (approximately 6 cm²) of the clipped skin. Cover the application site with a gauze patch and

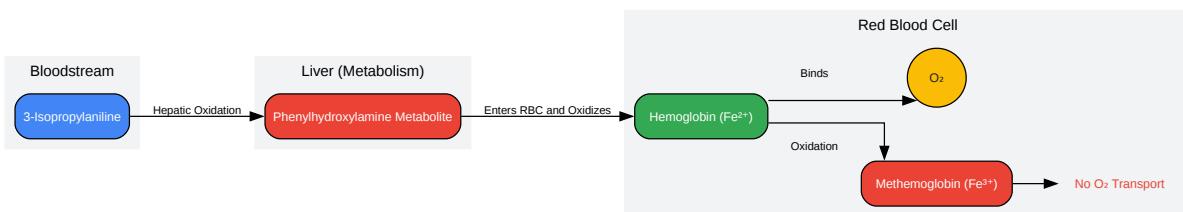
an occlusive dressing.

- Exposure: Expose the skin to the test substance for 4 hours.
- Removal and Observation: After the exposure period, remove the dressing and any residual test substance.
- Scoring: Score the skin reactions for erythema and edema at 1, 24, 48, and 72 hours after patch removal.
- Data Analysis: Calculate the Primary Irritation Index based on the scores.

Signaling Pathway and Workflow Diagrams

Toxicological Pathway: Aniline-Induced Methemoglobinemia

Aniline and its derivatives, including **3-isopropylaniline**, are metabolized in the liver. A key metabolite, phenylhydroxylamine, is a potent oxidizing agent that can enter red blood cells and initiate a futile redox cycle. This cycle leads to the oxidation of ferrous iron (Fe^{2+}) in hemoglobin to ferric iron (Fe^{3+}), forming methemoglobin, which is incapable of binding and transporting oxygen.

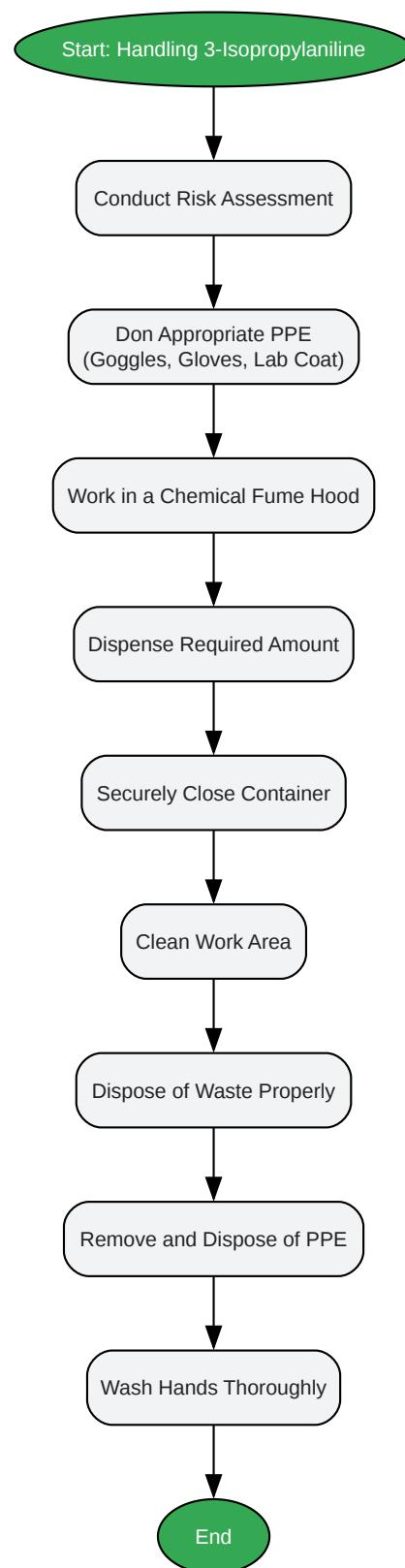


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Caption: Metabolic activation of **3-isopropylaniline** leading to methemoglobin formation.

Experimental Workflow: Safe Handling of 3-Isopropylaniline

This workflow outlines the essential steps for safely handling **3-isopropylaniline** in a research setting.

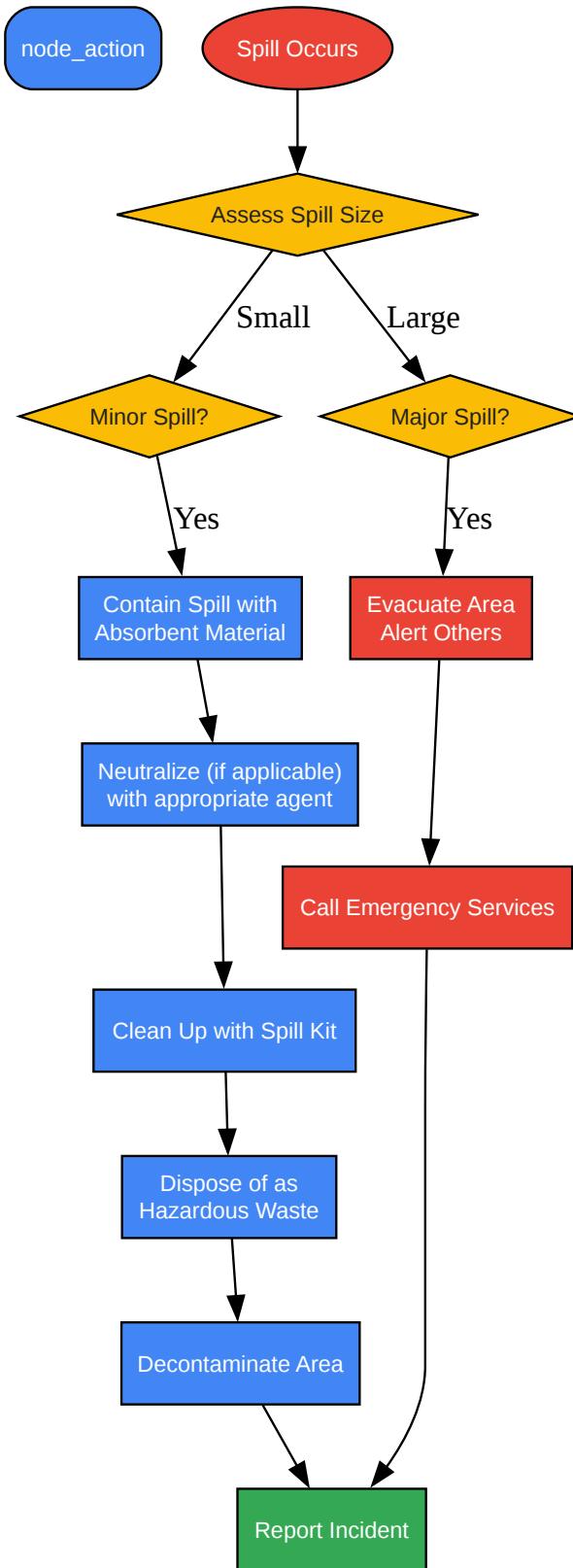


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Caption: A stepwise workflow for the safe handling of **3-isopropylaniline**.

Logical Relationship: Spill Response

This diagram illustrates the decision-making process in the event of a **3-isopropylaniline** spill.



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Caption: Decision-making flowchart for responding to a **3-isopropylaniline** spill.

Emergency Procedures

First Aid Measures

- Inhalation: Remove the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.[5]
- Skin Contact: Take off immediately all contaminated clothing. Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention.[4][5]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[4][5]
- Ingestion: Rinse mouth. Do NOT induce vomiting. Call a poison center or doctor immediately. [4]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Emits toxic fumes under fire conditions.
- Protective Equipment: Wear self-contained breathing apparatus and full protective gear.

Disposal Considerations

Dispose of **3-isopropylaniline** and its contaminated materials as hazardous waste in accordance with all applicable federal, state, and local regulations. Do not allow it to enter the environment.

Conclusion

3-Isopropylaniline is a valuable chemical intermediate that requires careful handling due to its potential health hazards. A thorough understanding of its toxicological properties, particularly the risk of methemoglobinemia, is crucial for ensuring a safe working environment. By adhering to the safety precautions, handling procedures, and emergency protocols outlined in this guide, researchers and scientists can minimize the risks associated with the use of this compound.

Disclaimer: This document is intended for informational purposes only and does not substitute for a comprehensive risk assessment and adherence to all applicable safety regulations and guidelines. Always consult the most current Safety Data Sheet (SDS) before working with any chemical.

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